Comprehensive Physical & Chemical Profile: cis-2-Methoxycyclohexan-1-ol

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Compound of Interest		
Compound Name:	*2-Methoxycyclohexan-1-ol*	
CAS No.:	*2979-24-0*	
Cat. No.:	*B1594287*	*Get Quote*

Introduction & Significance

cis-**2-Methoxycyclohexan-1-ol** (CAS: 7429-41-6) is a critical vicinal ether-alcohol often used as a model system for studying intramolecular hydrogen bonding (IAHB) in cyclic systems. Unlike its trans diastereomer, the cis isomer possesses a unique conformational landscape defined by the obligatory axial-equatorial relationship of its substituents. This structural constraint significantly influences its boiling point, density, and spectral properties, making it a valuable probe in physical organic chemistry and a versatile chiral building block in drug development.

Chemical Identification & Constants

The following data represents the isolated cis isomer. Note that commercial "2-methoxycyclohexanol" is often a mixture of cis and trans isomers; the values below are specific to the pure cis form.

Nomenclature & Identifiers

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Identifier	Value
IUPAC Name	cis-2-Methoxycyclohexan-1-ol
CAS Registry Number	7429-41-6 (Specific for cis)
Generic CAS	2979-24-0 (Mixture/Unspecified)
SMILES	CO[C@@H]1CCCC[C@H]1O (Relative stereochemistry)
Molecular Formula	$C_7H_{14}O_2$
Molecular Weight	130.185 g/mol

Physical Constants

Property	Value	Conditions / Notes
Boiling Point	181.5 °C	@ 760 mmHg [1]
Density	1.015 g/cm³	@ 20 °C [1]
Refractive Index	1.4605	[1]
Appearance	Colorless Viscous Liquid	Hygroscopic
Solubility	Soluble in alcohols, ether, chloroform; Slightly soluble in water	Lipophilic character dominates due to internal H-bond

Technical Note: The cis isomer generally exhibits a slightly lower boiling point than expected for a di-polar molecule of this mass due to intramolecular hydrogen bonding, which reduces the effective surface area for intermolecular interactions compared to the trans isomer (where the diequatorial conformer allows for stronger intermolecular networking).

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Conformational Analysis & Thermodynamics

The physicochemical behavior of cis-**2-methoxycyclohexan-1-ol** is governed by its chair conformations. In the cis-1,2-disubstituted system, one substituent must be axial (

) and the other equatorial (

).

The Equilibrium

Two chair conformers exist in equilibrium:

- Conformer A: OH (axial) / OMe (equatorial)
- Conformer B: OH (equatorial) / OMe (axial)

Both conformers place the oxygen atoms in a gauche relationship (dihedral angle

), facilitating the formation of an Intramolecular Hydrogen Bond (IAHB) between the hydroxyl proton and the ether oxygen.

- Stabilization: The IAHB stabilizes the molecule by approximately 2–3 kcal/mol compared to non-bonded conformers.
- Spectral Signature: This internal bond results in a characteristic shift in the O-H stretching frequency in IR spectroscopy (typically sharp, non-concentration dependent peak around 3550–3590 cm^{-1}) and a deshielding effect in

  H-NMR.

Diagram: Conformational Dynamics

The following diagram illustrates the equilibrium and the stabilizing IAHB interaction.

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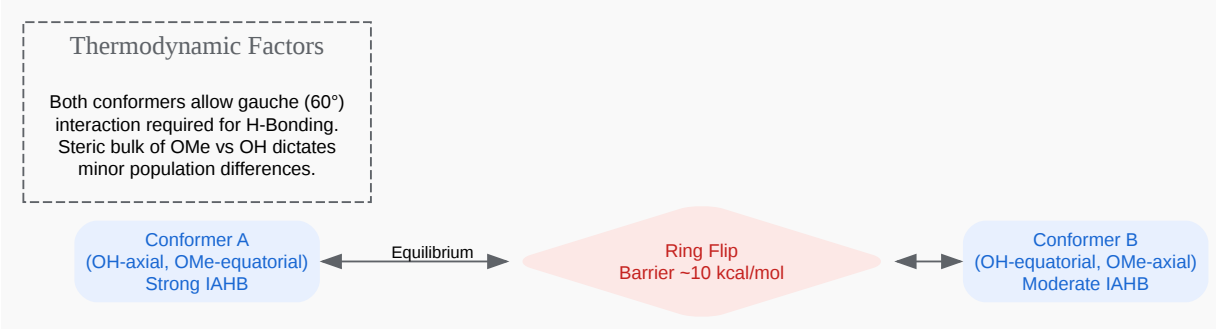

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Caption: Conformational equilibrium of cis-**2-methoxycyclohexan-1-ol**. Both chairs facilitate intramolecular hydrogen bonding.

Synthesis & Separation Methodologies

Obtaining pure cis-**2-methoxycyclohexan-1-ol** requires specific synthetic strategies, as thermodynamic control often favors the trans isomer.

Method A: Electrocatalytic Hydrogenation (High Selectivity)

Recent advances utilize electrocatalytic hydrogenation (ECH) of guaiacol (2-methoxyphenol) to achieve high cis selectivity.

- Catalyst: PtRhAu ternary alloys or Rh-based catalysts.
- Mechanism: The aromatic ring adsorbs flat onto the catalyst surface. Hydrogen addition occurs from the bottom face, forcing the resulting substituents (

  and

) to remain on the same side (cis).
- Selectivity: Up to 99% cis selectivity has been reported [2, 3].[1]

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Method B: Reduction of 2-Methoxycyclohexanone

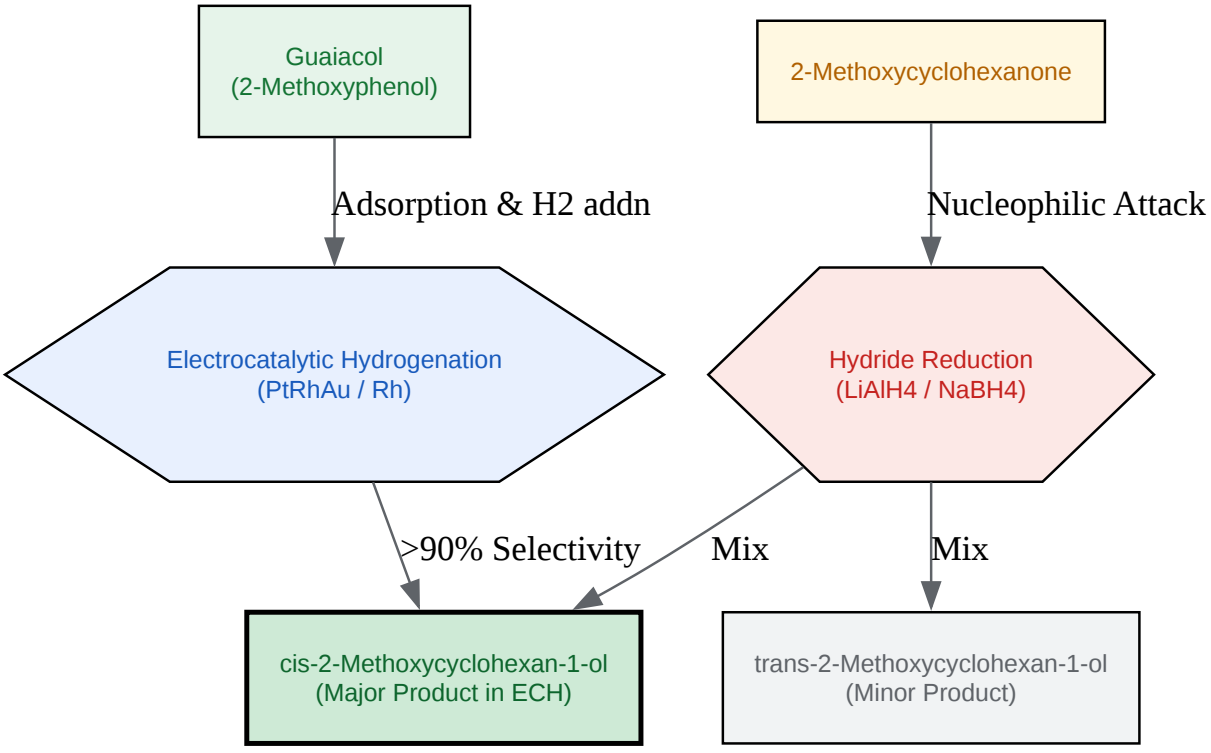
Standard reduction with metal hydrides yields a mixture of diastereomers.

- Reagent: Lithium Aluminum Hydride (

) or Sodium Borohydride (

).
- Outcome: Kinetic control typically yields a mixture where the hydride attacks from the less hindered axial face, but the product ratio is solvent-dependent.
- Purification: The cis and trans isomers can be separated via fractional distillation (due to the ~15°C boiling point difference) or preparative GC.

Diagram: Synthesis Workflow



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Caption: Comparison of synthetic routes. Electrocatalytic hydrogenation offers superior stereoselectivity for the cis isomer.

Experimental Validation Protocol

To verify the identity and purity of the cis isomer in the lab, use the following protocol:

- Refractive Index Check: Measure

  . A value close to 1.4605 indicates the cis form (or a specific mixture). The trans isomer typically has a slightly lower index.

- IR Spectroscopy: Look for the sharp intramolecular H-bond peak at ~3560 cm^{-1} in dilute

  . This peak should remain sharp upon dilution, confirming the bond is intramolecular (characteristic of cis).

- Gas Chromatography: Use a polar capillary column (e.g., PEG/Wax). The cis isomer, being more compact and having an internal H-bond, typically elutes before the trans isomer (which interacts more strongly with the polar stationary phase due to exposed polar groups).

References

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- Selective Conversion of Cyclohexene to 2-Methoxycyclohexanol.ResearchGate. (2021). Catalytic pathways and selectivity.[1][2]

- Conformational Analysis of 2-Substituted Cyclohexanols.PubChem/NIH. (General conformational data).

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